2-(4-Bromophenyl)-2-(methylamino)ethan-1-ol: Technical Profile & Synthesis Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-(4-Bromophenyl)-2-(methylamino)ethan-1-ol*
Cat. No.:	*B13456443*

Get Quote

Executive Summary

2-(4-Bromophenyl)-2-(methylamino)ethan-1-ol is a chiral amino alcohol intermediate used primarily in the synthesis of complex pharmaceutical scaffolds. Structurally, it is a "beta-amino alcohol" where the aryl and amino functionalities are geminal (attached to the same carbon). This specific connectivity distinguishes it from the classic sympathomimetic amine motif (e.g., synephrine, halostachine), making it a critical control substance in structure-activity relationship (SAR) studies and a valuable chiral auxiliary in asymmetric synthesis.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6]

Core Identity Data

Parameter	Technical Specification
Chemical Name	2-(4-Bromophenyl)-2-(methylamino)ethan-1-ol
CAS Number (R-Isomer)	1336443-84-5
CAS Number (Racemate)	Not widely indexed; refer to specific enantiomer or generic structure
Molecular Formula	$C_9H_{12}BrNO$
Molecular Weight	230.10 g/mol
SMILES	CNC1=CC=C(Br)C=C1 (R-isomer)
IUPAC Name	2-(4-bromophenyl)-2-(methylamino)ethanol

Physicochemical Profile (Calculated)

Property	Value	Context
Exact Mass	229.0102	Monoisotopic
PSA (Polar Surface Area)	32.26 $Å^2$	Permeability predictor
LogP (Predicted)	1.70	Lipophilicity; moderate membrane permeability
pKa (Base)	~9.2	Protonation of secondary amine
H-Bond Donors	2	-OH, -NH-
H-Bond Acceptors	2	-OH, -NH-

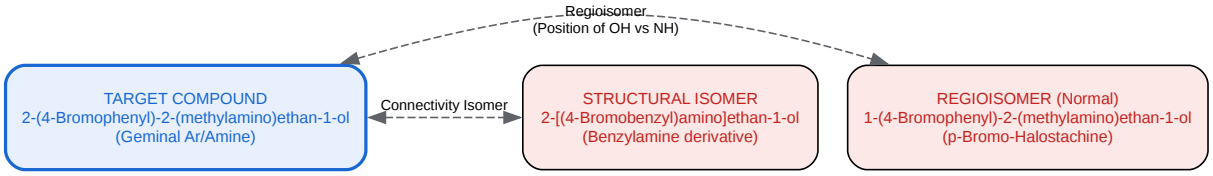
Structural Analysis & Regioisomerism

It is critical to distinguish the target compound from its structural isomers, which are often confused in literature due to similar naming conventions.

- Target (Iso-series):2-Amino-2-phenylethanol core. (Ar and N on C2).[1][2][3]
- Normal (Neurotransmitter series):2-Amino-1-phenylethanol core.[4] (Ar on C1, N on C2).

© 2026 BenchChem. All rights reserved.

- Benzylamine Series:N-Benzyl-ethanolamine. (N attached to Benzyl C and Ethanol chain).[5]



Click to download full resolution via product page

Figure 1: Structural differentiation of brominated phenylethanolamine isomers.

Synthetic Pathways

The synthesis of **2-(4-Bromophenyl)-2-(methylamino)ethan-1-ol** typically proceeds via the reduction of a phenylglycine precursor. This route ensures the correct regiochemistry (amino and aryl groups on C2).

Protocol A: Reduction of 4-Bromophenylglycine Derivative

This is the most reliable method for generating the "iso" skeleton.

Step 1: Synthesis of N-Methyl-4-bromophenylglycine

- Starting Material: 4-Bromophenylglycine (commercially available or prepared via Strecker synthesis from 4-bromobenzaldehyde).
- Reagents: Formaldehyde (HCHO), Formic acid (HCOOH) (Eschweiler-Clarke conditions) OR Methyl iodide (MeI) with base.
- Mechanism: Reductive amination or direct alkylation.
- Key Intermediate: N-Methyl-2-(4-bromophenyl)glycine.

© 2026 BenchChem. All rights reserved.

Step 2: Reduction to Amino Alcohol

- Reagents: Lithium Aluminum Hydride ($LiAlH_4$) or Borane-THF complex (BH_3·THF).
- Solvent: Anhydrous THF or Diethyl Ether.
- Conditions: Reflux under inert atmosphere (N_2 or Ar) for 4–12 hours.
- Workup: Fieser workup (Water, 15% NaOH, Water) to quench aluminum salts, followed by extraction with DCM.



Click to download full resolution via product page

Figure 2: Synthetic workflow from 4-bromobenzaldehyde to the target amino alcohol.

Analytical Characterization

To validate the synthesis, the following analytical signatures must be confirmed.

1H NMR Spectroscopy (400 MHz, $CDCl_3$)

- Aryl Protons: Two doublets (AA'BB' system) around δ 7.45 (2H) and δ 7.20 (2H), characteristic of the para-substituted bromine ring.
- Methine (CH-N): A doublet of doublets (dd) or triplet around δ 3.6–3.8 ppm. This shift is distinct from the benzylic alcohol methine (which would be ~δ 4.5–5.0 ppm in the regioisomer).
- Methylene (CH_2-O): Multiplets around δ 3.5–3.7 ppm.
- N-Methyl: Singlet around δ 2.3–2.4 ppm.

Mass Spectrometry (ESI+)

- Parent Ion $[M+H]^+$: m/z 230.0 and 232.0 (1:1 ratio due to $^{79}Br/^{81}Br$ isotopes).

© 2026 BenchChem. All rights reserved.

- Fragmentation: Loss of hydroxymethyl group (-CH_2OH, M-31) is a common pathway for these beta-amino alcohols.

Safety & Handling (MSDS Summary)

- Signal Word:WARNING
- Hazard Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
- Handling Protocol:
  - Handle in a fume hood to avoid inhalation of dust/vapor.
  - The compound is an amine and may absorb CO_2 from air (carbamate formation); store under inert gas (Argon/Nitrogen) at 2–8°C.
  - Incompatibility: Strong oxidizing agents, acid chlorides, anhydrides.

References

- ChemScene. (n.d.). (R)-**2-(4-bromophenyl)-2-(methylamino)ethan-1-ol** Product Page. Retrieved from
- PubChem. (n.d.). Compound Summary for CID 54775997. National Library of Medicine. Retrieved from
- Sigma-Aldrich. (n.d.). 2-Amino-2-(4-bromophenyl)ethanol (Primary Amine Analog). Retrieved from
- Organic Syntheses. (2012). Synthesis of 1-aryl-2-aminoethanols via oxazolidines. (Contextual reference for amino alcohol synthesis).

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 5. application.wiley-vch.de [application.wiley-vch.de]
- To cite this document: BenchChem. [2-(4-Bromophenyl)-2-(methylamino)ethan-1-ol: Technical Profile & Synthesis Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13456443/docs#2-4-bromophenyl-2-methylamino-ethan-1-ol-technical-profile-synthesis-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.